

In Vitro Assay Guide for CFTR Activator 1

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Compound of Interest

Compound Name: *CFTR activator 1*

Cat. No.: *B15572324*

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These application notes provide detailed protocols for the in vitro evaluation of "**CFTR activator 1**," a potent and selective activator of the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) chloride channel. This document offers guidance on experimental design, data interpretation, and visualization of the underlying cellular mechanisms.

Introduction

CFTR activator 1, also identified as compound 16d, is a small molecule designed to directly activate the CFTR protein. The CFTR channel is a crucial component in maintaining ion and fluid balance across epithelial surfaces. Dysfunctional CFTR is the underlying cause of cystic fibrosis. **CFTR activator 1** has been shown to potently and selectively activate the CFTR chloride channel, making it a valuable tool for research and a potential therapeutic agent. Its mechanism of action is largely independent of the cyclic AMP (cAMP) signaling pathway, which is the canonical route for CFTR activation.

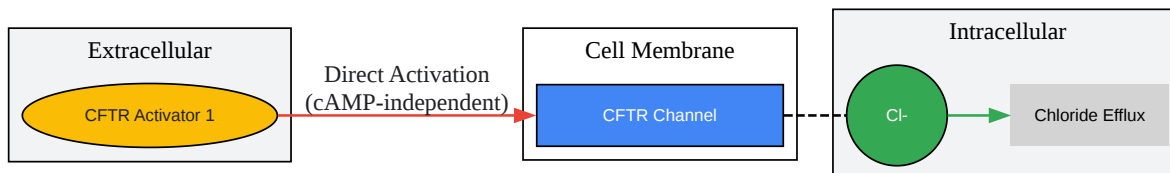
Data Presentation

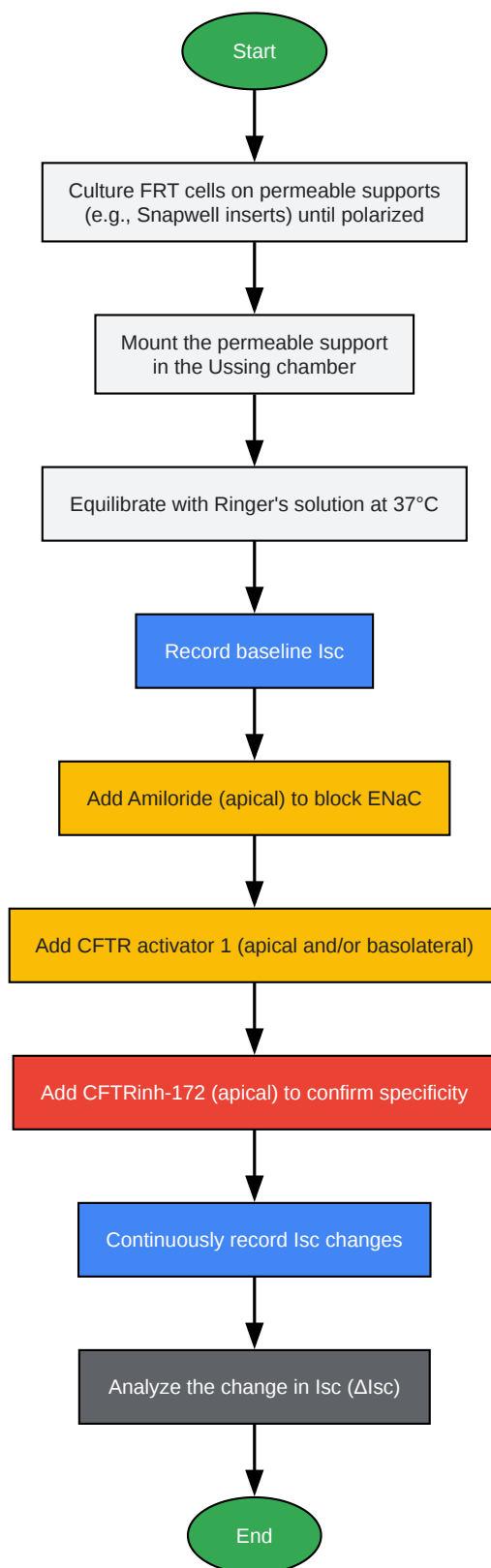
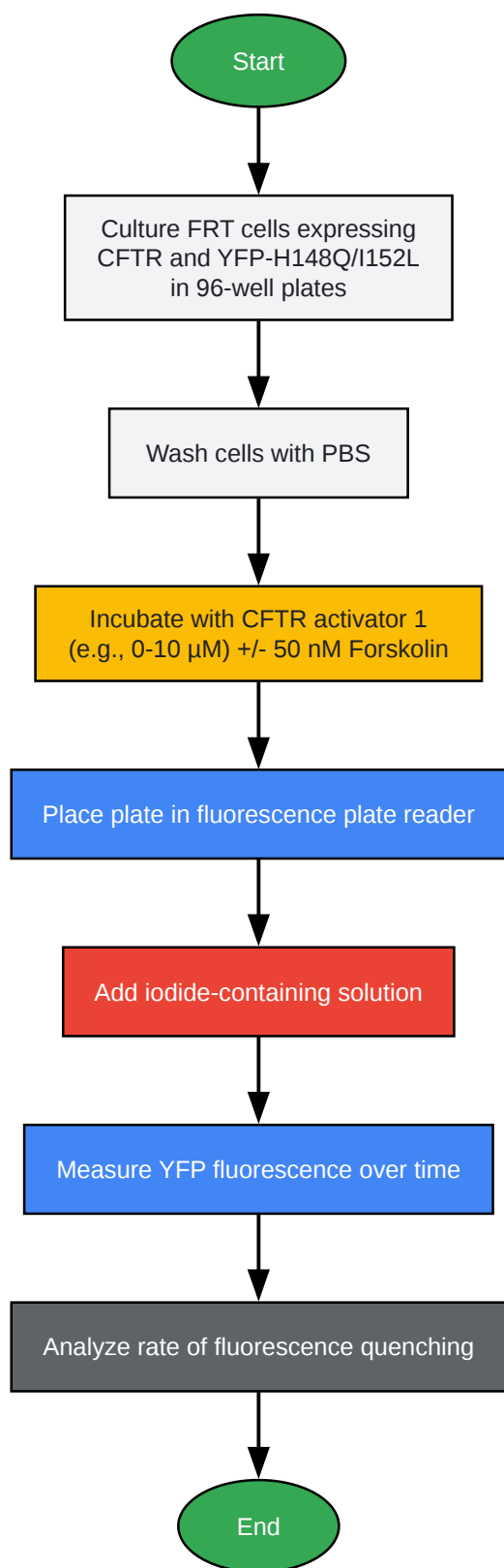
The following table summarizes the quantitative data for **CFTR activator 1** from various in vitro assays.

Parameter	Cell Line	Assay Type	Value	Conditions	Reference
EC50	FRT cells expressing human CFTR	Apical Membrane Current	342 nM	In the presence of 50 nM Forskolin	[1]
EC50	Not specified	Not specified	23 nM	Not specified	
Activation	CHO-K1 cells expressing human CFTR	Whole-cell patch clamp	Strong activation	30 µM of CFTR activator 1	[1]
Inhibition	FRT cells expressing human CFTR	Apical Membrane Current	Complete inhibition	10 µM CFTRinh-172	[1]
Inhibition	CHO-K1 cells expressing human CFTR	Whole-cell patch clamp	Complete inhibition	20 µM CFTRinh-172	[1]

Signaling Pathway

CFTR activator 1 primarily functions through a cAMP-independent pathway to open the CFTR chloride channel. While the canonical pathway involves activation of adenylyl cyclase, production of cAMP, and subsequent activation of Protein Kinase A (PKA) to phosphorylate the CFTR channel, **CFTR activator 1** appears to bypass this requirement. This direct or near-direct interaction leads to a conformational change in the CFTR protein, resulting in channel gating and chloride ion efflux.





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References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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